

Technical Support Center: (2R)-Octyl-alpha-hydroxyglutarate Delivery Guide[1]

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Compound of Interest

Compound Name: (2R)-Octyl-alpha-hydroxyglutarate

CAS No.: 1391194-67-4

Cat. No.: B570664

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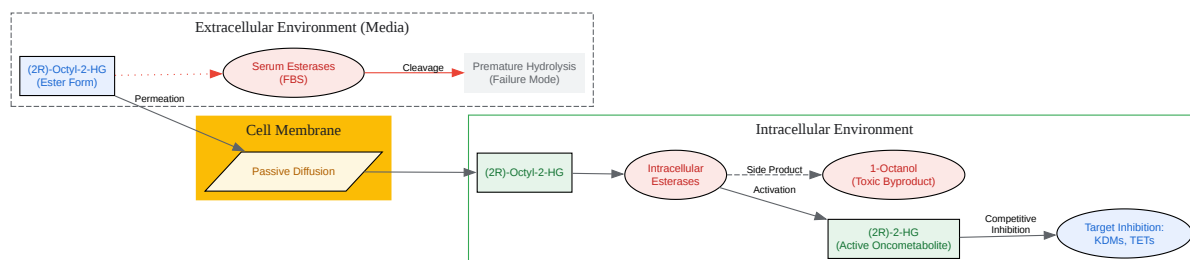
Executive Summary & Mechanism of Action

(2R)-Octyl-alpha-hydroxyglutarate (Octyl-2-HG) is a cell-permeable ester derivative of the oncometabolite (2R)-2-hydroxyglutarate (2-HG). While native 2-HG is highly polar and poorly permeable to cell membranes, the octyl ester modification facilitates passive diffusion across the lipid bilayer.[1] Once intracellular, endogenous esterases cleave the octyl moiety, releasing the active (2R)-2-HG and octanol.[1]

Critical Technical Challenge: The reliability of your data depends entirely on the rate of hydrolysis. If hydrolysis occurs extracellularly (in the media), the polar 2-HG will not enter the cell. If hydrolysis is too slow intracellularly, the active metabolite does not accumulate. Furthermore, the byproduct (octanol) can induce non-specific toxicity.

Pathway Visualization

The following diagram illustrates the delivery mechanism and critical failure points (hydrolysis zones).



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Figure 1: Mechanism of Octyl-2-HG delivery.[1] Note the "Premature Hydrolysis" risk in serum-containing media.[1]

Pre-Analytical Phase: Preparation & Storage[1]

The Golden Rule: (2R)-Octyl-2-HG is an ester.[1] Esters are inherently unstable in aqueous environments and susceptible to spontaneous hydrolysis. Never store aqueous dilutions.

Protocol: Stock Solution Preparation

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide).[1] Avoid ethanol if possible, as transesterification can theoretically occur over long periods, though DMSO is standard for cell culture.
- Concentration: Prepare a high-concentration stock (e.g., 50 mM - 100 mM) to minimize the volume of DMSO added to cells.
- Storage: Aliquot immediately into single-use brown glass or amber tubes (protect from light). Store at -80°C.

- Why? Repeated freeze-thaw cycles introduce atmospheric moisture, accelerating hydrolysis.[1]
- Verification: If a stock is older than 3 months, verify integrity via LC-MS or NMR before use.

Solubility & Stability Data

Parameter	Specification	Notes
MW	260.33 g/mol	
Solubility (DMSO)	~25 mg/mL (96 mM)	Clear solution.[2][3]
Solubility (PBS)	~1-2 mg/mL	Unstable. Prepare immediately before use.
Stability (Media)	< 24 hours	Half-life decreases significantly in the presence of 10% FBS due to esterases.
Appearance	Colorless oil or solid	Depends on purity/salt form.[1]

Analytical Phase: Cell Treatment Protocol

Step-by-Step Delivery Guide

Step 1: Determine the Vehicle Tolerance Before adding the drug, ensure your cells tolerate the DMSO concentration.

- Target: Final DMSO < 0.1% (v/v).
- Calculation: For a 1 mM treatment using a 100 mM stock, you add 1 μ L stock to 1 mL media (0.1% DMSO).

Step 2: Media Preparation (The "Serum Trap") Serum (FBS) contains esterases (carboxylesterases) that can cleave Octyl-2-HG before it enters the cell.[1]

- Recommendation: If high concentrations (>500 μ M) are required or uptake is poor, use Heat-Inactivated FBS (HI-FBS) or treat in serum-free media for a 4-hour "pulse" before adding serum-containing media.[1]

- Why? Heat inactivation reduces (but does not eliminate) esterase activity.

Step 3: Dosing Strategy Do not rely on a single dose for experiments lasting >24 hours.

- Replenishment: Replace media with fresh compound every 24 hours to maintain intracellular pressure.
- Concentration Range: Typically 100 μ M – 1 mM.
 - Note: This is much higher than physiological levels because the conversion efficiency (Octyl-2HG) is rarely 100%.

Step 4: The Mandatory Controls You cannot publish data without these controls to rule out toxicity from the octyl tail.

- Vehicle Control: DMSO only.
- Enantiomer Control: (2S)-Octyl-2-HG.
 - Logic: The (2S) enantiomer has distinct biological effects but shares the same octyl-toxicity profile.^[1] If both (2R) and (2S) kill your cells, the effect is likely toxicity, not oncometabolism.
- Ester Control (Optional but Recommended): Octyl-alpha-ketoglutarate (Octyl-aKG).

Troubleshooting Guide

Scenario A: "I see no increase in histone methylation (H3K9me3) after treatment."

Potential Cause	Diagnostic Check	Corrective Action
Premature Hydrolysis	Measure 2-HG in the media vs. lysate by LC-MS. High media 2-HG means it cleaved outside.[1]	Switch to Heat-Inactivated FBS or reduce serum to 1-2% during the first 6 hours of treatment.[1]
Poor Uptake	Cells are too confluent (>80%).	Treat cells at 50-60% confluency to maximize surface area exposure.[1]
Rapid Metabolism	Check expression of L-2HGDH or D-2HGDH enzymes in your cell line.[1]	Your cells might be metabolizing the 2-HG back to a-KG rapidly.[1]

Scenario B: "My cells are dying (Cytotoxicity)."

Potential Cause	Diagnostic Check	Corrective Action
Octanol Toxicity	Compare (2R)-Octyl vs. (2S)-Octyl viability.	If both are toxic, reduce concentration. The octyl tail accumulates in membranes and disrupts integrity.
DMSO Toxicity	Check DMSO % in final media.	Ensure DMSO is < 0.1%.[1][4]
pH Shift	Check media color (Phenol Red).	High concentrations of acidic metabolites can shift pH. Buffer with HEPES if necessary.

Frequently Asked Questions (FAQ)

Q1: Can I dissolve Octyl-2-HG in water or PBS to make a stock? A:No. While it has limited solubility in aqueous buffers, the ester bond is susceptible to hydrolysis. An aqueous stock will degrade into 2-HG and octanol over time, leading to inconsistent dosing. Always use anhydrous DMSO.

Q2: How do I validate that the drug actually entered the cell? A: The gold standard is LC-MS/MS.[1]

- Wash cells 3x with cold PBS (rapidly) to remove extracellular Octyl-2-HG.[1]
- Lyse with 80% Methanol (-80°C).
- Measure total 2-HG.[1][5][6] Note: You must distinguish between the intact ester and the free acid. High intracellular free 2-HG confirms successful delivery and hydrolysis [1, 2].[1]

Q3: Why use the Octyl ester instead of just adding 2-HG acid? A: 2-HG is a dicarboxylic acid and is negatively charged at physiological pH, making it membrane-impermeable. Without the ester modification, you would need millimolar concentrations (10-50 mM) to force uptake via transporters, which induces osmotic stress.[1] The Octyl ester allows effective delivery at 100-500 μ M [3].

Q4: Is (2R)-Octyl-2-HG the same as TFMB-2-HG? A: No. TFMB-2-HG is a different cell-permeable derivative. While both deliver 2-HG, they have different hydrolysis kinetics and byproduct toxicity profiles.[1] Do not interchange them without re-optimizing dosing [4].

References

- Xu, W., et al. (2011). Oncometabolite 2-hydroxyglutarate is a competitive inhibitor of α -ketoglutarate-dependent dioxygenases.[1][7] *Cancer Cell*, 19(1), 17-30.[1]
- Losman, J. A., et al. (2013).[8] (R)-2-hydroxyglutarate promotes leukemogenesis via depletion of 5-hydroxymethylcytosine. *Science*, 339(6127), 1621-1625.[1]
- Ye, D., et al. (2018). 2-Hydroxyglutarate: Biosynthesis, Metabolism, and Function. *Handbook of Experimental Pharmacology*, 260, 221-245.
- Fujii, T., et al. (2013). Metabolic reprogramming of cancer cells by isocitrate dehydrogenase mutations. *International Journal of Hematology*, 97, 46-52.

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- [4. emulatebio.com](https://www.emulatebio.com) [[emulatebio.com](https://www.emulatebio.com)]
- [5. biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- [6. 2-Hydroxyglutarate Inhibits ATP Synthase and mTOR Signaling - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. stemcell.com](https://www.stemcell.com) [[stemcell.com](https://www.stemcell.com)]
- [8. R-2HG Exhibits Anti-tumor Activity by Targeting FTO/m6A/MYC/CEBPA Signaling - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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